

Essential Safety and Logistical Information for Handling AZD5153

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AZD5153 is a potent, selective, and orally available bivalent inhibitor of the BET/BRD4 bromodomain, investigated for its therapeutic potential in various cancers. Due to its potent biological activity and status as an investigational drug, stringent safety protocols are imperative to minimize occupational exposure. This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling AZD5153 in a laboratory setting.

Hazard Identification and Risk Assessment

While a specific Safety Data Sheet (SDS) for **AZD5153** indicates it is not classified as hazardous under the Globally Harmonized System (GHS), it is crucial to recognize that as a potent investigational compound intended for cancer therapy, it should be handled with the utmost caution.[1] Clinical studies have identified dose-limiting toxicities in humans, including thrombocytopenia (low platelet count), diarrhea, and fatigue.[2][3][4][5][6][7] Therefore, a comprehensive risk assessment should be conducted before any handling of the compound.

Personal Protective Equipment (PPE)

A risk-based approach should be taken for the selection of PPE. The following table summarizes the recommended PPE for handling **AZD5153**, based on general guidelines for potent and hazardous drugs.



PPE Category	Item	Specifications and Recommendations
Hand Protection	Double Gloving	Wear two pairs of chemotherapy-tested nitrile gloves (compliant with ASTM D6978). Change the outer glove immediately upon contamination.
Body Protection	Disposable Gown	A disposable, solid-front gown with long sleeves and tight-fitting cuffs.
Eye Protection	Safety Goggles or Face Shield	Use chemical splash goggles. A face shield should be worn over goggles when there is a risk of splashes or aerosols.
Respiratory Protection	N95 or higher Respirator	Recommended when handling the solid compound outside of a containment system (e.g., weighing), or when there is a potential for aerosol generation.
Foot Protection	Shoe Covers	Disposable shoe covers should be worn in designated handling areas.

Engineering Controls

To minimize exposure, **AZD5153** should be handled in a designated area with appropriate engineering controls.

 Ventilated Enclosure: A certified chemical fume hood or a biological safety cabinet should be used for all manipulations of the solid compound and for preparing stock solutions.



 Closed Systems: Whenever feasible, use closed-system transfer devices for handling solutions.

Safe Handling and Experimental Protocols

Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store AZD5153 in a clearly labeled, sealed container in a designated, secure, and wellventilated area.

Weighing and Solution Preparation:

- Perform all weighing operations of the solid compound within a ventilated enclosure.
- Use disposable weighing boats and utensils.
- To prepare stock solutions, slowly add the solvent to the solid to avoid generating dust. **AZD5153** is soluble in DMSO, DMF, and ethanol.[8][9][10]
- Cap the container tightly and vortex or sonicate until the compound is fully dissolved.

Disposal:

- All disposable PPE (gloves, gown, shoe covers) and materials that have come into contact with AZD5153 should be disposed of as hazardous chemical waste.
- Liquid waste containing AZD5153 should be collected in a designated, sealed waste container.
- Follow all institutional and local regulations for hazardous waste disposal.

Spill Management:

- Evacuate and secure the area of the spill.
- Wear appropriate PPE, including respiratory protection.





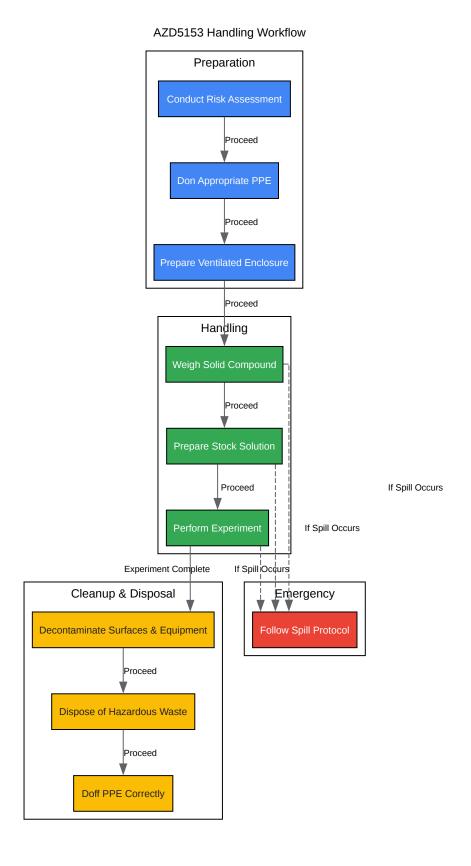
- For solid spills, gently cover with an absorbent material to avoid raising dust.
- For liquid spills, absorb with a suitable absorbent material.
- Clean the spill area with a decontaminating solution (e.g., a detergent solution followed by a solvent in which **AZD5153** is soluble).
- Collect all cleanup materials in a sealed container for hazardous waste disposal.

Quantitative Data

Parameter	Value	Source
Molecular Formula	C25H33N7O3	[9]
Molecular Weight	479.6 g/mol	[9]
Solubility	- DMSO: ≥ 20 mg/mL- DMF: 20 mg/mL- Ethanol: ≤ 20 mg/mL- PBS (pH 7.2): 10 mg/mL	[8][9]
Known Human Toxicities	Thrombocytopenia, Diarrhea, Fatigue, Anemia, Nausea	[2][4][5][6][7]

Experimental Workflow for Safe Handling





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Caption: A workflow diagram for the safe handling of AZD5153 in a laboratory setting.



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